

Eicosanoyl Chloride: A Comprehensive Technical Guide to Hazards and Handling

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Compound of Interest

Compound Name: Eicosanoyl chloride

Cat. No.: B3052302

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Abstract

Eicosanoyl chloride ($C_{20}H_{39}ClO$), also known as arachidoyl chloride, is a long-chain acyl chloride that serves as a reactive intermediate in organic synthesis.[1][2][3] Its high reactivity, stemming from the acyl chloride functional group, makes it a valuable reagent for introducing the eicosanoyl group into various molecules. However, this reactivity also presents significant hazards, necessitating stringent handling precautions. This technical guide provides an in-depth overview of the hazards associated with **eicosanoyl chloride**, detailed handling and emergency procedures, and a summary of its physicochemical properties. It is intended to serve as an essential resource for laboratory personnel to ensure safe and effective use of this compound.

Chemical and Physical Properties

Eicosanoyl chloride is a colorless to pale yellow liquid under standard conditions.[4] Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₃₉ ClO	[5]
Molecular Weight	330.98 g/mol	
CAS Number	40140-09-8	
Appearance	Colorless to pale yellow liquid	
Boiling Point	Approximately 360 °C (decomposes)	
Density	Approximately 0.9 g/cm ³ at 20 °C	
Solubility	Reacts violently with water. Soluble in many organic solvents.	
Purity	>99%	

Hazard Identification and GHS Classification

Eicosanoyl chloride is classified as a hazardous substance. The primary hazards are associated with its corrosivity and reactivity, particularly with water and other nucleophiles. Upon contact with moisture, it rapidly hydrolyzes to form eicosanoic acid and corrosive hydrogen chloride (HCl) gas.

GHS Classification:

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage)
- Serious Eye Damage/Eye Irritation: Category 1 (Causes serious eye damage)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)

Hazard Statements (H-Statements):

- H314: Causes severe skin burns and eye damage.

- H335: May cause respiratory irritation.

Precautionary Statements (P-Statements):

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.

Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **eicosanoyl chloride**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **eicosanoyl chloride** to ensure appropriate PPE is selected.

PPE Type	Specifications	Rationale
Eye Protection	Chemical splash goggles and a face shield.	Protects against splashes and corrosive vapors that can cause severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber).	Prevents skin contact and severe burns.
Body Protection	Flame-retardant lab coat, chemical-resistant apron, and closed-toe shoes.	Protects skin from splashes and potential ignition sources.
Respiratory Protection	Use in a certified chemical fume hood. If there is a risk of inhalation, a full-face respirator with an appropriate cartridge should be used.	Prevents inhalation of corrosive and irritating vapors.

Safe Handling Practices

- Always handle **eicosanoyl chloride** in a well-ventilated area, preferably within a certified chemical fume hood.
- Keep the container tightly closed when not in use.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Ground and bond containers when transferring material to prevent static discharge.
- Use only non-sparking tools.
- Keep away from heat, sparks, and open flames. Although not highly flammable, it is a combustible liquid.

- Never add water to **eicosanoyl chloride**. The reaction is violent and produces corrosive HCl gas.

Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials.
- Keep containers tightly sealed to prevent contact with moisture.
- Store in a corrosives-compatible cabinet.
- It is advisable to store under an inert atmosphere (e.g., nitrogen or argon).

Reactivity and Incompatibilities

- Water: Reacts violently to produce eicosanoic acid and hydrogen chloride gas.
- Alcohols and Amines: Reacts exothermically to form esters and amides, respectively.
- Strong Bases: Reacts vigorously.
- Oxidizing Agents: Incompatible.
- Metals: May be corrosive to some metals, especially in the presence of moisture.

Hazardous Decomposition Products: Combustion or thermal decomposition can produce toxic and corrosive fumes, including hydrogen chloride, carbon monoxide, and carbon dioxide.

Emergency Procedures

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15-30 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.
- Unsuitable Extinguishing Media: DO NOT USE WATER. A water jet will exacerbate the situation by causing a violent reaction and spreading the material.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

Spill and Leak Procedures

- Small Spills:

- Evacuate the area and ensure adequate ventilation (use a fume hood).
- Eliminate all ignition sources.
- Wear appropriate PPE as described in Section 3.1.
- Contain the spill using an inert, non-combustible absorbent material such as vermiculite, dry sand, or earth. Do not use combustible materials like sawdust.
- Carefully collect the absorbed material into a sealable, corrosion-resistant container for disposal.
- Large Spills:
 - Evacuate the area immediately.
 - Contact emergency services and a hazardous waste disposal team.
 - Prevent the spill from entering drains or waterways.

Experimental Protocols

The following are generalized experimental protocols for common procedures involving **eicosanoyl chloride**. These should be adapted based on the specific requirements of the experiment and after a thorough risk assessment.

Synthesis of Eicosanoyl Chloride from Eicosanoic Acid

This protocol describes the conversion of eicosanoic acid to **eicosanoyl chloride** using thionyl chloride (SOCl_2).

Materials:

- Eicosanoic acid
- Thionyl chloride (SOCl_2)
- Anhydrous dichloromethane (DCM) or another suitable inert solvent

- Round-bottom flask
- Reflux condenser with a drying tube or inert gas inlet
- Magnetic stirrer and stir bar
- Heating mantle

Procedure:

- Set up the reaction apparatus in a certified chemical fume hood. Ensure all glassware is thoroughly dried.
- Add eicosanoic acid to the round-bottom flask.
- Add anhydrous DCM to dissolve the eicosanoic acid.
- Slowly add an excess of thionyl chloride (typically 1.5-2.0 equivalents) to the stirred solution at room temperature. The addition may be exothermic.
- Attach the reflux condenser and gently heat the mixture to reflux. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO₂).
- After the reaction is complete (typically 1-3 hours), allow the mixture to cool to room temperature.
- Remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator.
- The crude **eicosanoyl chloride** can be purified by distillation under high vacuum.

Quenching of Eicosanoyl Chloride

This protocol describes the safe quenching of unreacted **eicosanoyl chloride**.

Materials:

- **Eicosanoyl chloride**

- A suitable quenching agent (e.g., isopropanol, methanol, or a dilute solution of sodium bicarbonate)
- An appropriate solvent (e.g., dichloromethane, THF)
- Beaker or flask large enough to accommodate the reaction and potential foaming
- Stir bar and magnetic stirrer
- Ice bath

Procedure:

- Perform the quenching procedure in a certified chemical fume hood.
- Place the quenching agent in the beaker/flask and cool it in an ice bath.
- Slowly and dropwise, add the **eicosanoyl chloride** solution to the cold, stirred quenching agent.
- Control the rate of addition to manage the exothermic reaction and any gas evolution.
- Continue stirring the mixture in the ice bath for a period after the addition is complete to ensure the reaction has gone to completion.
- The neutralized mixture can then be worked up or prepared for waste disposal according to institutional guidelines.

Waste Disposal

- All waste containing **eicosanoyl chloride** or its reaction byproducts must be treated as hazardous waste.
- Quench any unreacted **eicosanoyl chloride** before disposal (see Protocol 6.2).
- Collect all liquid and solid waste in appropriately labeled, sealed, and corrosion-resistant containers.

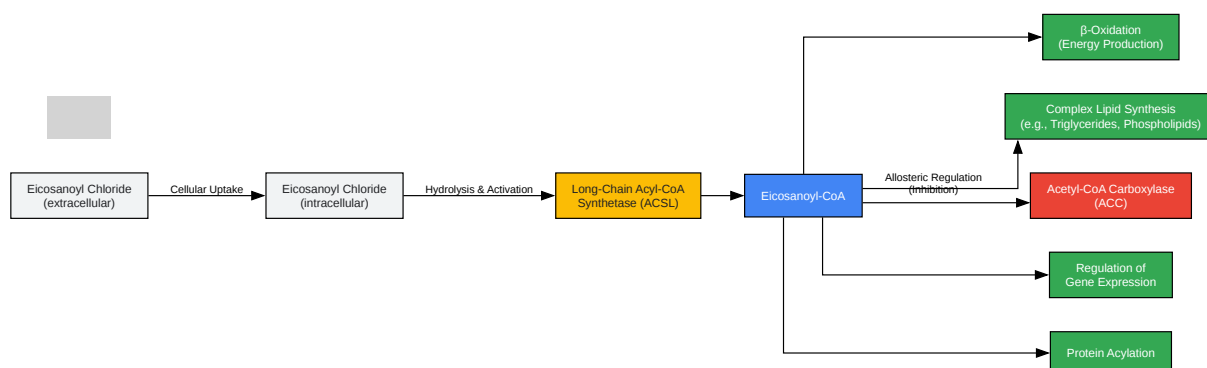
- Dispose of hazardous waste through a licensed contractor, following all local, state, and federal regulations.

Potential Biological Signaling Pathways

While specific signaling pathways for **eicosanoyl chloride** have not been extensively studied, it is hypothesized that as a long-chain fatty acyl chloride, it can be converted intracellularly to eicosanoyl-CoA. Long-chain acyl-CoAs are known to be important signaling molecules that can influence various cellular processes.

One potential pathway involves the regulation of enzymes involved in lipid metabolism and insulin signaling. For example, long-chain acyl-CoAs can allosterically regulate enzymes such as acetyl-CoA carboxylase (ACC), which plays a key role in fatty acid synthesis. They are also substrates for the synthesis of various complex lipids that have signaling roles.

Below is a diagram illustrating a hypothesized signaling pathway for **eicosanoyl chloride**, based on the known roles of long-chain acyl-CoAs.

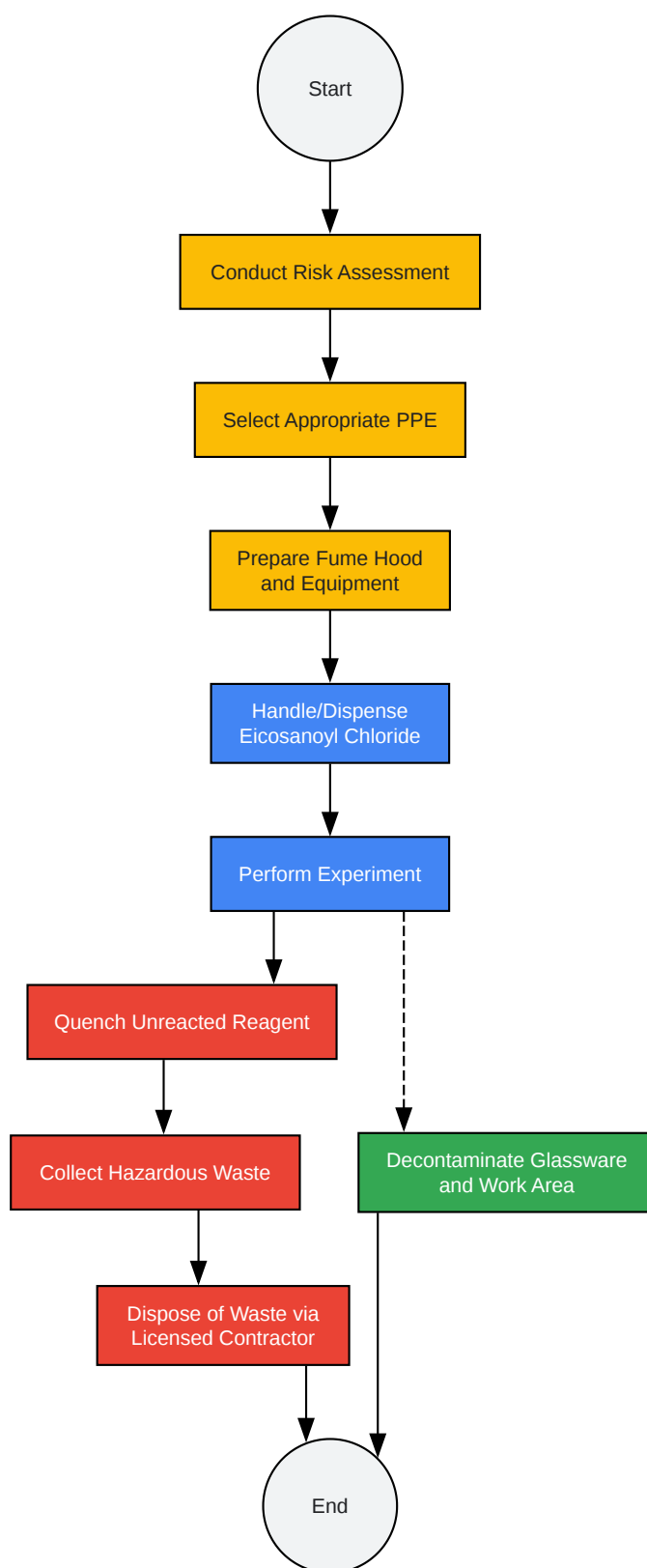


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Caption: Hypothesized signaling pathway of **eicosanoyl chloride**.

Logical Workflow for Safe Handling and Experimentation

The following diagram outlines the logical workflow for safely handling **eicosanoyl chloride** in a research setting, from initial preparation to final waste disposal.



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Caption: Workflow for safe handling of **eicosanoyl chloride**.

Conclusion

Eicosanoyl chloride is a highly useful but hazardous chemical that demands respect and careful handling. A thorough understanding of its reactivity, hazards, and the necessary safety precautions is paramount for any researcher or scientist working with this compound. By adhering to the guidelines outlined in this technical guide, including the use of appropriate personal protective equipment, proper handling and storage techniques, and established emergency procedures, the risks associated with **eicosanoyl chloride** can be effectively managed, ensuring a safe laboratory environment.

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